

Technical Whitepaper: Precision Identification and Characterization of Z10-16:Ac

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Compound of Interest

Compound Name: 10-Hexadecen-1-ol, acetate, (Z)-

Cat. No.: B12099567

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Executive Summary

The identification of insect pheromones is a critical step in developing species-specific pest management systems, such as mating disruption and mass trapping. (Z)-10-Hexadecenyl acetate (Z10-16:Ac) is a bioactive semiochemical identified in specific Lepidopteran species, notably the Oak Olethreutid Leafroller (*Pseudexentera spoliata*) and the Pyralid moth (*Eurhodope advenella*).

Distinguishing Z10-16:Ac from its ubiquitous isomer, (Z)-11-Hexadecenyl acetate (Z11-16:Ac)—the primary pheromone of the Diamondback moth—is a significant analytical challenge. Standard Gas Chromatography-Mass Spectrometry (GC-MS) often fails to differentiate these positional isomers due to identical molecular ions and similar retention indices.

This technical guide details a self-validating identification workflow integrating electrophysiological screening (GC-EAD), micro-chemical derivatization (DMDS), and stereoselective synthesis to unequivocally identify Z10-16:Ac.

Chemical Profile & Biological Context[1][2][3][4][5][6][7]

Property	Specification
IUPAC Name	(Z)-10-Hexadecen-1-yl acetate
Common Abbreviation	Z10-16:Ac
Formula	C ₁₈ H ₃₄ O ₂
Molecular Weight	282.46 g/mol
Key Diagnostic Challenge	Positional isomerism (vs. Z11-16:Ac, Z9-16:Ac)
Target Species	Pseudexentera spoliata, Eurhodope advenella

Analytical Workflow: From Extraction to Structure Elucidation

The following workflow prioritizes the preservation of volatile integrity and the precise location of the double bond, which is the structural determinant of biological activity.

Phase 1: Physiological Discrimination (GC-EAD)

Before chemical characterization, biological activity must be confirmed to avoid analyzing non-pheromone contaminants.

Protocol:

- **Antenna Preparation:** Excise the antenna of a male moth and mount it between two saline-filled glass capillary electrodes (Ag/AgCl).
- **Coupled Analysis:** Inject the crude gland extract into a Gas Chromatograph (GC) equipped with a column splitter.
- **Signal Correlation:** Direct 50% of the effluent to a Flame Ionization Detector (FID) and 50% to the antenna (EAD).
- **Result:** A depolarization spike in the EAD channel occurring simultaneously with a GC peak indicates a bioactive compound.



Critical Insight: If the active peak co-elutes with a Z11-16:Ac standard on a non-polar column (e.g., DB-5), do not assume identity. Isomeric overlap is common.

Phase 2: Mass Spectrometry & Double Bond Localization

Standard Electron Impact (EI) MS produces a molecular ion (

) of m/z 282 (often weak) and a diagnostic fragment at m/z 61 (

), confirming an acetate. However, EI spectra of mono-unsaturated acetates are virtually identical regardless of double bond position.

The Solution: DMDS Derivatization To locate the double bond, we utilize Dimethyl Disulfide (DMDS) derivatization.^{[1][2][3][4][5]} This reaction adds a methylthio group to each carbon of the double bond. Subsequent MS analysis yields cleavage between the sulfur-bearing carbons, generating position-specific fragments.

DMDS Derivatization Protocol:

- Reagents: Dissolve the extract (approx. 50 ng of pheromone) in 50 μ L hexane. Add 50 μ L DMDS and 5 μ L of iodine solution (60 mg/mL in diethyl ether).
- Reaction: Incubate at 40°C for 4 hours (or overnight at room temperature).
- Quenching: Wash with 5% aqueous to remove iodine. Extract with hexane.^[5]
- Analysis: Analyze the organic layer via GC-MS.

Data Interpretation (Self-Validating Logic): The DMDS adduct of Z10-16:Ac has a molecular weight of 376 (

).

- Fragmentation Rule: Cleavage occurs between C10 and C11.
- Fragment A (Omega End):
 - Calculation: Mass 71 (pentyl) + 60 (CHSMe residue) = m/z 131.
- Fragment B (Alpha End):
 - Calculation: Mass 60 + 126 (nonyl) + 59 (acetate) = m/z 245.

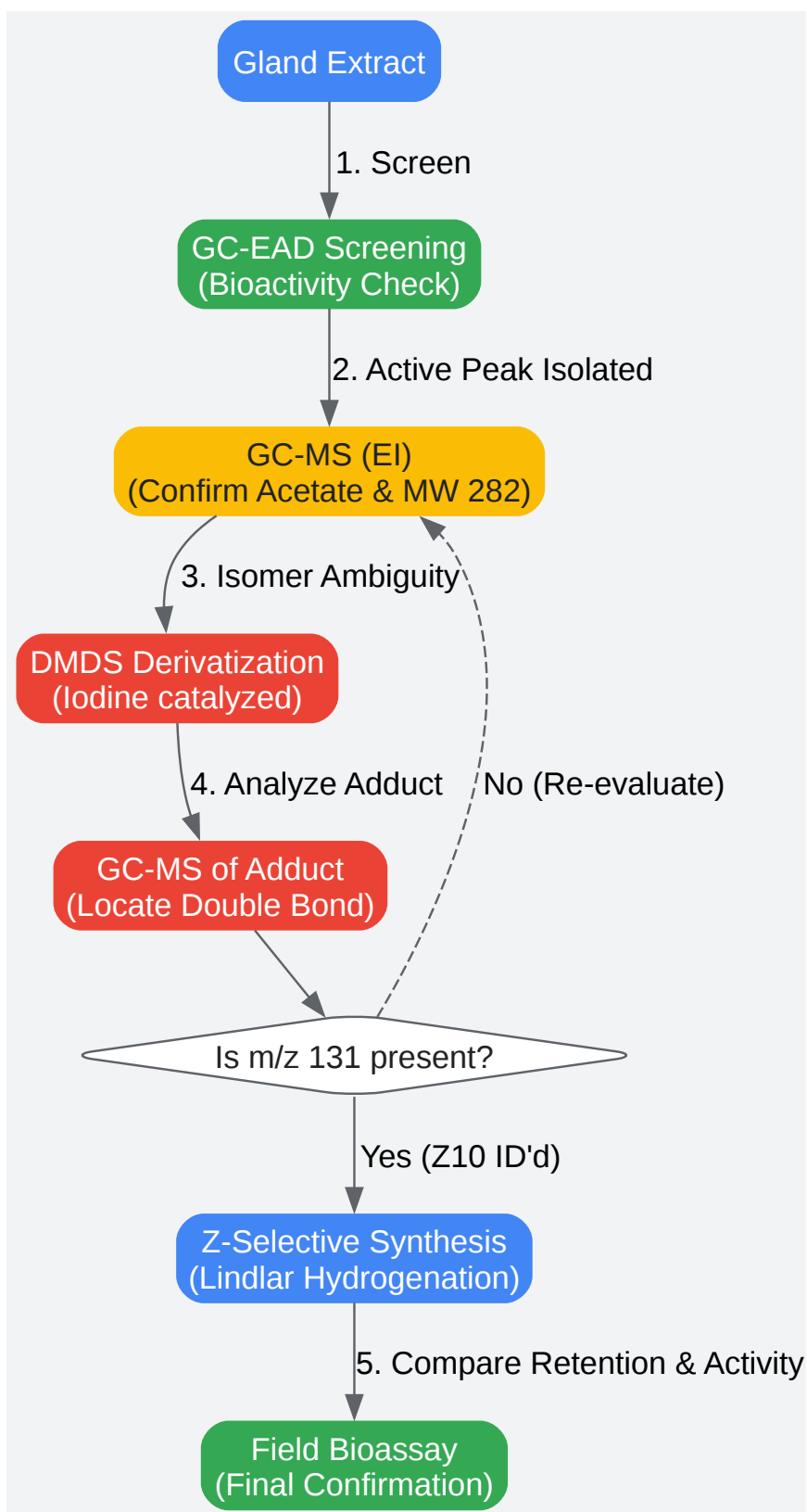
Table 1: Diagnostic Ion Comparison for 16:Ac Isomers (DMDS Adducts)

Isomer	Double Bond Position	Omega Fragment (m/z)	Alpha Fragment (m/z)
Z10-16:Ac	C10=C11	131	245
Z11-16:Ac	C11=C12	117	259
Z9-16:Ac	C9=C10	145	231

“

Verification: The presence of m/z 131 and m/z 245 unequivocally confirms the double bond is at position 10.

Phase 3: Diagrammatic Workflow (Graphviz)



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Figure 1: Integrated workflow for the isolation and structural elucidation of Z10-16:Ac.

Stereoselective Synthesis Protocol

To finalize the identification, the candidate structure must be synthesized and compared (retention time and mass spectrum) with the natural product.

Route: Alkyne Hydrogenation (Lindlar) This route is preferred over Wittig reactions for generating high-purity Z-isomers (>98% Z).

- Alkylation: React 1,10-decanediol (protected as mono-THP ether) with lithiated 1-hexyne to form the internal alkyne.
- Acetylation: Convert the free alcohol to an acetate.
- Lindlar Reduction:
 - Catalyst: Lindlar catalyst (poisoned with lead).
 - Solvent: Hexane/Ethanol + Quinoline (synthetic poison to prevent over-reduction).
 - Procedure: Hydrogenate at atmospheric pressure until stoichiometric uptake is observed.
- Purification: Silver nitrate (impregnated silica gel chromatography is used to separate any trace E-isomer or unreacted alkyne).

Field Validation

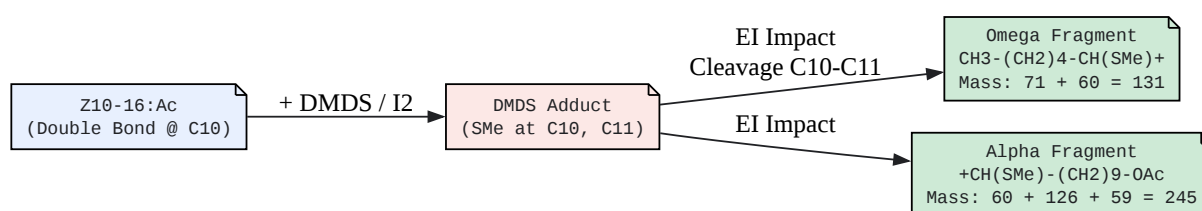
The final pillar of proof is behavioral response in the field.

- Lure Preparation: Load varying doses (10 µg, 100 µg, 1 mg) of synthetic Z10-16:Ac onto grey rubber septa.
- Trap Design: Use Delta traps with sticky inserts.

- Control: Unbaited traps and traps baited with Z11-16:Ac (to test for cross-attraction or inhibition).
- Metric: Count male moths captured per night. Statistical significance () against solvent controls confirms the identification.

Structural Logic of DMDS Fragmentation

The following diagram illustrates the specific fragmentation mechanism that differentiates Z10 from Z11 isomers.



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Figure 2: Mechanistic cleavage of the Z10-16:Ac DMDS adduct yielding diagnostic ions m/z 131 and 245.

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